

Health and Safety in Handling Solvent Red 149: A Technical Guide

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Compound of Interest

Compound Name: *Solvent Red 149*

Cat. No.: *B1293832*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **Solvent Red 149**. The information is intended to support risk assessments and the implementation of safe laboratory practices for professionals working with this substance.

Chemical and Physical Properties

Solvent Red 149 is a synthetic organic dye belonging to the anthraquinone class. It is characterized by its red, powdery appearance and is utilized in various industrial applications. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Chemical Name	6-(cyclohexylamino)-3-methyl-3H-dibenz[f,ij]isoquinoline-2,7-dione	--INVALID-LINK--
CAS Number	71902-18-6 (primary), 21295-57-8 (secondary)	--INVALID-LINK--
Molecular Formula	C23H22N2O2	--INVALID-LINK--
Molecular Weight	358.43 g/mol	--INVALID-LINK--
Appearance	Red powder	--INVALID-LINK--
Odor	Odorless	--INVALID-LINK--
Solubility in Water	Insoluble	--INVALID-LINK--
Melting Point	~266 °C	--INVALID-LINK--

Toxicological Data

The available toxicological data for **Solvent Red 149** suggests a low acute toxicity profile. However, as with any chemical, caution should be exercised, and exposure should be minimized.

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	--INVALID-LINK--
Skin Irritation	Rabbit	Dermal	Non-irritant	--INVALID-LINK--
Eye Irritation	Rabbit	Ocular	Non-irritant	--INVALID-LINK--

Note on Experimental Protocols: Detailed experimental protocols for the cited toxicological studies are not publicly available in the reviewed literature. The provided data is based on information from supplier Safety Data Sheets.

Occupational Exposure Limits

There are no specific occupational exposure limits (OELs) established for **Solvent Red 149** by major regulatory agencies such as the Occupational Safety and Health Administration (OSHA), the National Institute for Occupational Safety and Health (NIOSH), or the American Conference of Governmental Industrial Hygienists (ACGIH).

In the absence of a substance-specific OEL, it is recommended to adhere to the limits for "Particulates Not Otherwise Regulated" (PNOR) or "Nuisance Dust."

Regulatory Body	Limit Type	Value (Total Dust)	Value (Respirable Fraction)	Reference
OSHA	PEL (TWA)	15 mg/m ³	5 mg/m ³	--INVALID-LINK--

Hazard Identification and Precautionary Measures

The primary hazards associated with **Solvent Red 149** are related to its physical form as a powder. Inhalation of dust and direct contact with skin and eyes are the main routes of exposure.

Health Hazards:

- Inhalation: May cause respiratory tract irritation.[1]
- Skin Contact: Prolonged or repeated contact may cause skin irritation in sensitive individuals.[1]
- Eye Contact: Dust may cause irritation and inflammation.[1]
- Ingestion: Harmful if swallowed, may cause gastrointestinal irritation.[1]

Recommended Handling Procedures:

- Use in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and accumulation.[1]

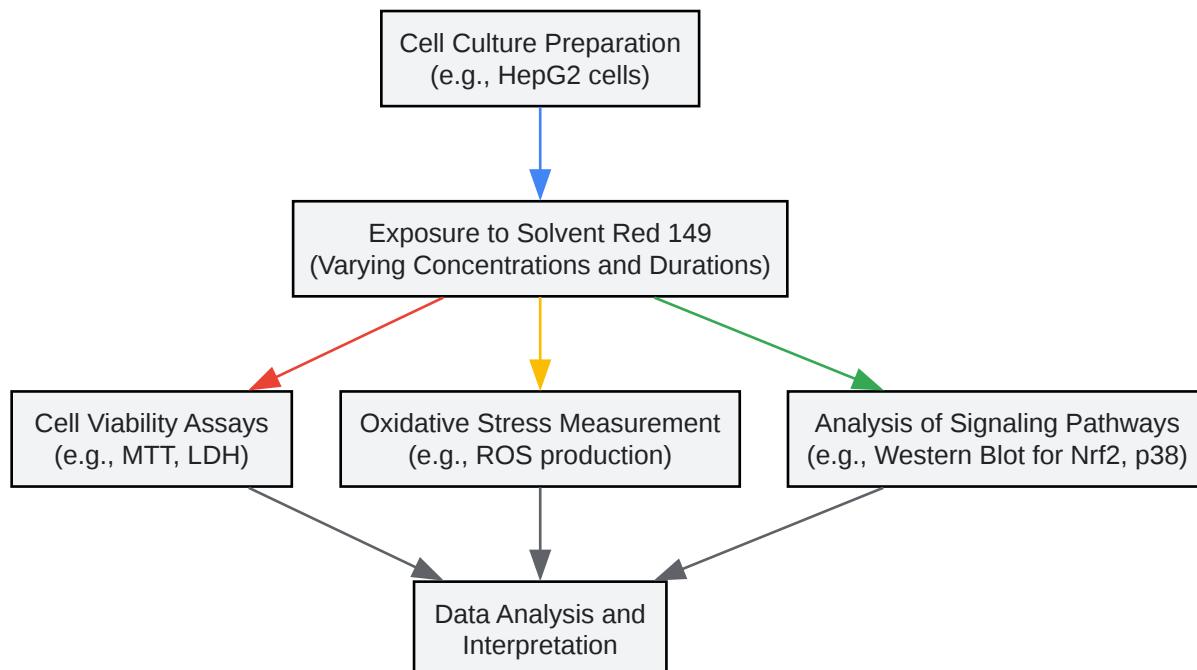
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[1]
- For operations that may generate significant dust, an approved respirator should be worn.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1]

Potential Cellular Response to Chemical Exposure

While specific signaling pathways affected by **Solvent Red 149** have not been elucidated, exposure to foreign chemical compounds can trigger general cellular stress responses. Two key pathways involved in the cellular defense against chemical-induced oxidative stress are the Nrf2 and MAPK signaling pathways.

Generalized Experimental Workflow for Assessing Chemical Cytotoxicity

The following diagram illustrates a typical workflow for evaluating the cytotoxic effects of a chemical compound like **Solvent Red 149** on a cellular level.

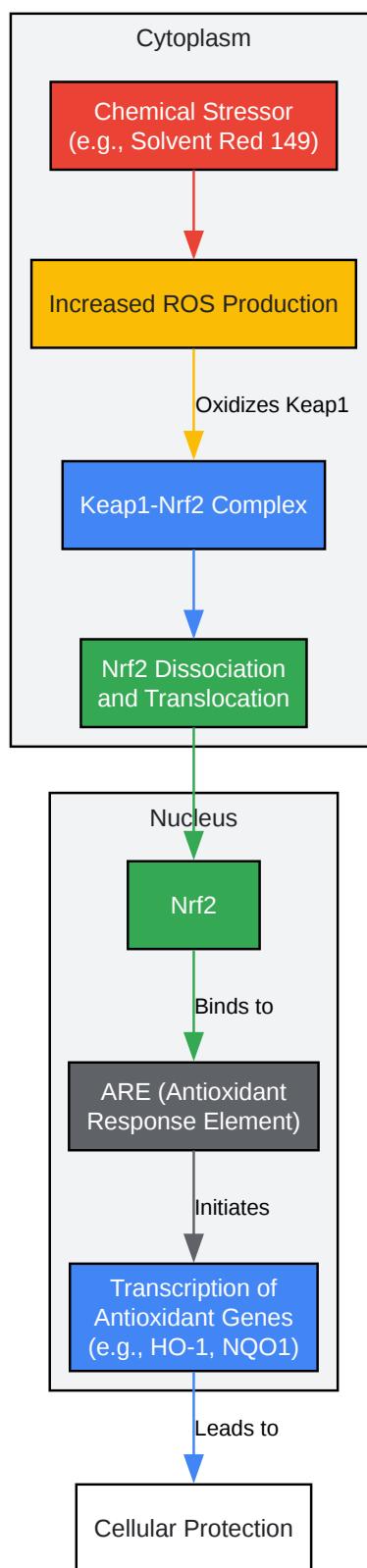


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Cytotoxicity Assessment Workflow

Generalized Nrf2 Signaling Pathway in Response to Oxidative Stress

Exposure to chemical stressors can lead to the production of reactive oxygen species (ROS), which in turn activates the Nrf2 signaling pathway. This pathway is a primary cellular defense mechanism against oxidative stress.

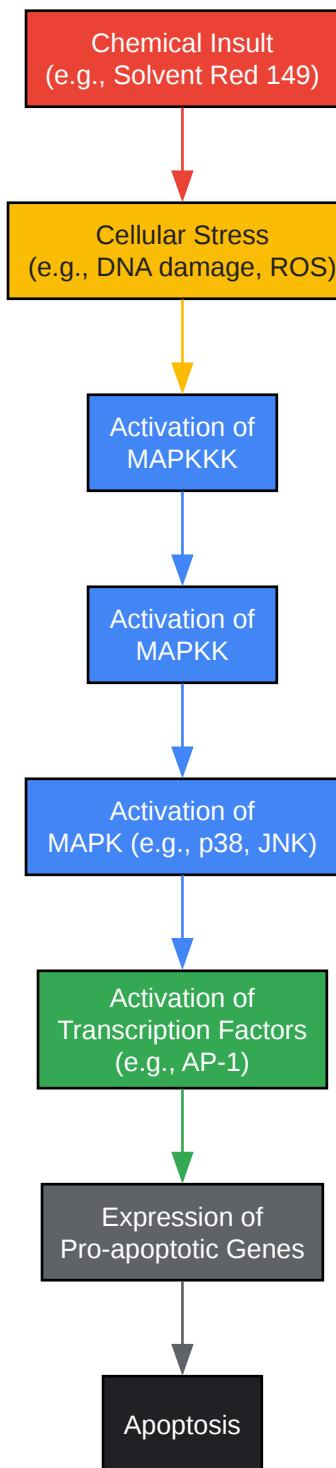


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Nrf2-Mediated Oxidative Stress Response

Generalized MAPK Signaling Pathway in Chemical-Induced Cell Damage

The Mitogen-Activated Protein Kinase (MAPK) pathways are crucial in transducing extracellular signals into cellular responses, including apoptosis (programmed cell death) in response to chemical-induced damage.



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MAPK-Mediated Apoptotic Pathway

Conclusion

Solvent Red 149 exhibits low acute toxicity based on the available data. The primary health and safety concerns are associated with its physical form as a powder, necessitating measures to control dust exposure. While specific toxicological mechanisms and occupational exposure limits are not well-defined, a conservative approach to handling, including the use of appropriate personal protective equipment and engineering controls, is essential. The generalized cellular response pathways presented offer a framework for understanding potential mechanisms of toxicity and for designing further toxicological investigations. Researchers and laboratory personnel should always consult the most recent Safety Data Sheet and conduct a thorough risk assessment before handling this chemical.

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References

- 1. cncolorchem.com [cncolorchem.com]
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